

Technical Support Center: Reducing Solvent Consumption in Squalene Extraction

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for modern **squalene** extraction methods that emphasize reduced solvent consumption.

Frequently Asked Questions (FAQs)

Q1: What are the primary "green" extraction methods for **squalene** that reduce the use of conventional organic solvents?

A1: The primary green extraction technologies for **squalene** include Supercritical Fluid Extraction (SFE), Microwave-Assisted Extraction (MAE), and Ultrasound-Assisted Extraction (UAE). These methods are preferred over traditional solvent extraction (like Soxhlet with hexane) because they significantly reduce or eliminate the need for hazardous organic solvents.[1][2] Supercritical CO2 (SC-CO2) is often used in SFE as it is non-toxic, non-flammable, and easily removed from the final product.[1]

Q2: Why is reducing solvent consumption important in **squalene** extraction?

A2: Reducing solvent consumption, particularly of petroleum-based solvents like hexane, is crucial for several reasons. It minimizes environmental impact, reduces health and safety risks associated with toxic solvents, and can lower operational costs related to solvent purchase and disposal.[3] Traditional methods with organic solvents can also leave residues in the extracted material, potentially limiting its use for human consumption.[1]



Q3: Can these green extraction methods improve **squalene** yield and purity compared to conventional methods?

A3: Yes, in many cases, green extraction methods can lead to higher yields and purity. For instance, SFE has been shown to achieve a higher concentration of **squalene** in the extract compared to classical methods. Microwave-Assisted Extraction has also demonstrated a significantly higher **squalene** yield compared to conventional Soxhlet extraction. Supercritical fluid extraction is noted for reaching the highest yield and purity when compared to cold press and organic solvent extraction.

Q4: What are the main plant sources for **squalene** extraction?

A4: While historically sourced from shark liver oil, the focus has shifted to sustainable plant-based sources. The most notable plant sources include amaranth seeds, olive oil and its byproducts (like olive pomace and deodorizer distillates), rice bran, and wheat germ. Amaranth oil is known to have one of the highest concentrations of **squalene** in the plant kingdom.

Q5: Are there any solvent-free methods for **squalene** extraction?

A5: Supercritical Fluid Extraction using CO2 without a co-solvent is considered a solvent-free method in the traditional sense, as CO2 is a gas at ambient conditions and is easily removed. Additionally, methods like cold pressing can extract oil containing **squalene** without the use of solvents, although yields may be lower compared to other techniques.

Troubleshooting Guides Supercritical Fluid Extraction (SFE)

Q: Why is my squalene yield low when using Supercritical Fluid Extraction (SFE)?

A: Low **squalene** yield in SFE can be attributed to several factors:

Sub-optimal Temperature and Pressure: The density and solvating power of supercritical
CO2 are highly dependent on temperature and pressure. For amaranth grain, a good oil
yield was obtained at 40°C and 250 bar, while the highest squalene concentration was
achieved at 50°C and 200 bar. It is crucial to optimize these parameters for your specific raw
material.



- Inadequate Particle Size: For solid samples like seeds, grinding is essential to increase the surface area for extraction. Very small amounts of oil are extracted from undisrupted grains.
- Insufficient CO2 Flow Rate: A low flow rate of supercritical CO2 can lead to incomplete
 extraction. The oil yield and extraction rate increase with the CO2 flow rate up to a certain
 point.
- Lack of a Co-solvent: For certain matrices, the polarity of supercritical CO2 may not be
 optimal to extract squalene efficiently. Adding a small amount of a co-solvent like ethanol
 (10-15%) can improve the extraction yield.
- Matrix characteristics: The composition and preparation of the raw material, such as moisture content, can influence extraction efficiency.

Q: Why is the purity of my extracted **squalene** low with SFE?

A: Low purity can be a result of:

- Non-selective Extraction Conditions: The temperature and pressure conditions might be
 extracting other lipids and compounds along with squalene. Fine-tuning these parameters
 can enhance selectivity.
- Source Material: The initial concentration of **squalene** in the raw material will significantly impact the final purity. Using by-products like olive oil deodorizer distillates, which have a higher initial **squalene** concentration, can lead to a purer extract.
- Need for Further Purification: While SFE can yield a high-purity product, additional purification steps like molecular distillation may be necessary to achieve pharmaceuticalgrade purity.

Microwave-Assisted Extraction (MAE)

Q: My **squalene** yield is lower than expected with Microwave-Assisted Extraction (MAE). What could be the issue?

A: Several factors can affect MAE efficiency:



- Incorrect Solvent Choice: The solvent must effectively absorb microwave energy and have a high affinity for squalene.
- Sub-optimal Time and Temperature: Both extraction time and temperature are critical parameters in MAE. For amaranth seeds, optimal conditions were found to be an extraction time of 20-30 minutes and a temperature of 40-80°C.
- Improper Solid-to-Liquid Ratio: A correct ratio ensures efficient heating of the sample and effective interaction with the solvent.
- Insufficient Microwave Power: The applied power should be sufficient to disrupt the plant cells and facilitate the release of **squalene**.

Q: I am observing degradation of **squalene** in my MAE process. How can I prevent this?

A: **Squalene** is a thermolabile compound. To prevent degradation:

- Control the Temperature: Avoid excessively high temperatures. Optimization studies have shown that effective extraction can occur at moderate temperatures (e.g., 40-80°C).
- Limit Extraction Time: Prolonged exposure to microwaves can lead to degradation. Shorter extraction times, often in the range of minutes, are a key advantage of MAE.

Ultrasound-Assisted Extraction (UAE)

Q: What are the common reasons for low **squalene** yield in Ultrasound-Assisted Extraction (UAE)?

A: Low yields in UAE can often be traced back to:

- Inadequate Ultrasonic Power and Frequency: The power and frequency of the ultrasound must be sufficient to induce cavitation and disrupt the cell walls of the source material.
- Sub-optimal Extraction Time and Temperature: As with other methods, time and temperature need to be optimized. For Pandan leaves, an ultrasound time of 60 minutes and a temperature of 50°C were found to be optimal.



- Incorrect Solvent System: The choice of solvent is crucial. A binary solvent system of ethanol and n-hexane has been shown to be effective for extracting **squalene** from Pandan leaves.
- Poor Solid-to-Liquid Ratio: An optimal ratio is necessary for efficient energy transfer and solvent interaction. A ratio of 1:5 g/mL was found to be effective for Pandan leaves.

Data Presentation

Table 1: Comparison of **Squalene** Extraction Methods

Extraction Method	Typical Solvent(s)	Key Advantages	Key Disadvantages
Soxhlet Extraction	Hexane, Petroleum Ether	High oil extraction yield	High solvent consumption, long extraction time, potential degradation of thermolabile compounds.
Supercritical Fluid Extraction (SFE)	Supercritical CO2 (optional co-solvent like ethanol)	High purity, short processing time, no toxic solvent residue.	High equipment cost, complex operating parameters.
Microwave-Assisted Extraction (MAE)	Ethanol, n-hexane	Significant reduction in time, energy, and solvent consumption; higher yield than conventional methods.	Potential for localized overheating if not controlled properly.
Ultrasound-Assisted Extraction (UAE)	Ethanol, n-hexane	Reduced extraction time and solvent consumption, can be performed at lower temperatures.	Yield can be sensitive to various parameters requiring careful optimization.

Table 2: Quantitative Data on Squalene Yield from Different Extraction Methods and Sources



Raw Material	Extraction Method	Conditions	Oil Yield	Squalene Yield/Conce ntration	Reference
Amaranth Grain	SC-CO2	50°C, 200 bar	2.07 g/100g	15.3% in extract	
Amaranth Grain	Soxhlet (Petroleum Ether)	-	4.98 g/100g	6.0% in extract	
Amaranth Seeds	SC-CO2	110 min	4.11 g/100g	0.307 g/100g seeds	•
Amaranth Seeds	Soxhlet (Hexane)	-	4.70 g/100g	0.238 g/100g seeds	
Amaranthus spp. Seeds	MAE	Optimal	-	16,456 mg/100g oil	•
Amaranthus spp. Seeds	Soxhlet (n- hexane)	6 hours	-	7,967 mg/100g oil	
Puffed Amaranth Seeds	SC-CO2	313 K, 20 MPa	-	460 g/kg oily extract	
Puffed Amaranth Seeds	Soxhlet (Hexane)	-	-	31.3 g/kg oily extract	
Pandan Leaves	UAE	60 min, 50°C, 300 W, 1:5 g/mL solid-to- liquid ratio	-	1229.98 μg/g DW	

Experimental Protocols

Protocol 1: Supercritical Fluid Extraction (SFE) of Squalene from Amaranth Seeds



Objective: To extract **squalene** from amaranth seeds using supercritical CO2, minimizing the use of organic solvents.

Methodology:

- Sample Preparation: Grind amaranth seeds to a fine powder to increase the surface area for extraction.
- Extraction:
 - Load the ground amaranth seeds into the extraction vessel of the SFE system.
 - Pressurize the system with CO2 to the desired pressure (e.g., 200-250 bar).
 - Heat the system to the target temperature (e.g., 40-50°C).
 - Maintain a constant flow rate of supercritical CO2 through the extraction vessel (e.g., 2 L/min).
 - The extraction is typically run for a specified duration (e.g., 90-120 minutes).
- Separation:
 - The CO2 containing the extracted oil and squalene is passed into a separator vessel at a lower pressure and temperature.
 - This causes the squalene and oil to precipitate out of the CO2.
- · Collection:
 - Collect the extract from the separator.
 - The CO2 can be recycled back to the pump for reuse.

Protocol 2: Microwave-Assisted Extraction (MAE) of Squalene from Olive Pomace



Objective: To efficiently extract **squalene** from olive pomace using microwave energy with reduced solvent volume and time.

Methodology:

- Sample Preparation: Dry the olive pomace to a constant weight and grind it to a uniform particle size.
- Extraction:
 - Place a known amount of the dried olive pomace into a microwave-safe extraction vessel.
 - Add the extraction solvent (e.g., a mixture of ethanol and water) at an optimized solid-toliquid ratio.
 - Seal the vessel and place it in the microwave extractor.
 - Set the extraction parameters: temperature (e.g., 80°C), time (e.g., 15-20 minutes), and microwave power.
- · Separation:
 - After the extraction is complete, allow the vessel to cool to room temperature.
 - Filter the mixture to separate the solid residue from the liquid extract.
- Solvent Removal:
 - Evaporate the solvent from the extract under reduced pressure (e.g., using a rotary evaporator) to obtain the crude squalene-rich oil.

Protocol 3: Ultrasound-Assisted Extraction (UAE) of Squalene from Pandan Leaves

Objective: To extract **squalene** from Pandan leaves using ultrasonic energy, which allows for extraction at lower temperatures, preserving the integrity of the compound.

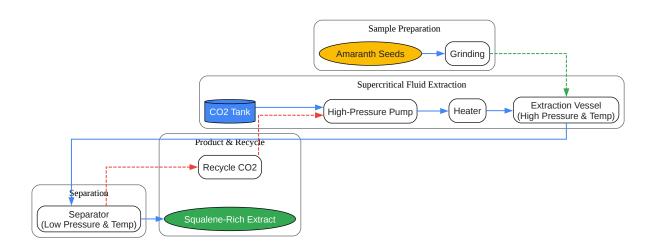
Methodology:



- Sample Preparation: Dry the Pandan leaves (e.g., hot air drying) and grind them into a powder.
- Extraction:
 - Place the powdered Pandan leaves into an extraction vessel.
 - Add the extraction solvent (e.g., a binary mixture of ethanol and n-hexane) at an optimized solid-to-liquid ratio (e.g., 1:5 g/mL).
 - Immerse the ultrasonic probe into the mixture or place the vessel in an ultrasonic bath.
 - Apply ultrasound at a specific frequency and power (e.g., 300 W) for a set duration (e.g., 60 minutes) and at a controlled temperature (e.g., 50°C).
- Separation:
 - After sonication, filter the mixture to separate the extract from the solid plant material.
- Solvent Removal:
 - Remove the solvent from the filtrate using a rotary evaporator to yield the crude extract containing squalene.

Visualizations

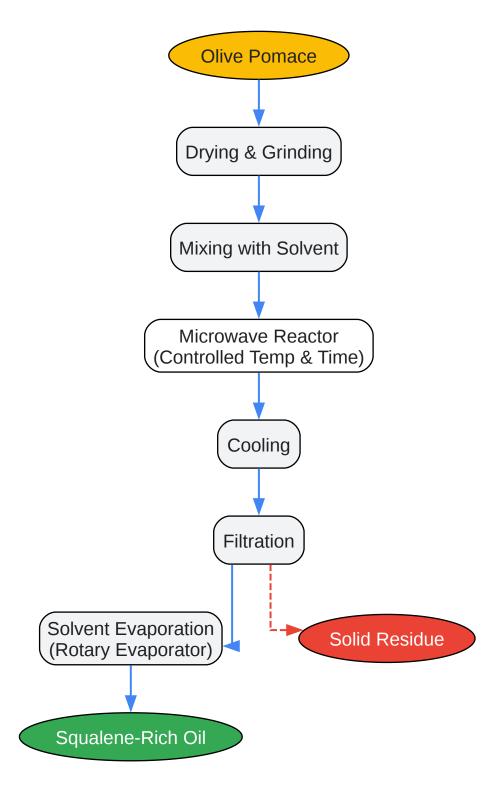




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Caption: Workflow for Supercritical Fluid Extraction (SFE) of Squalene.

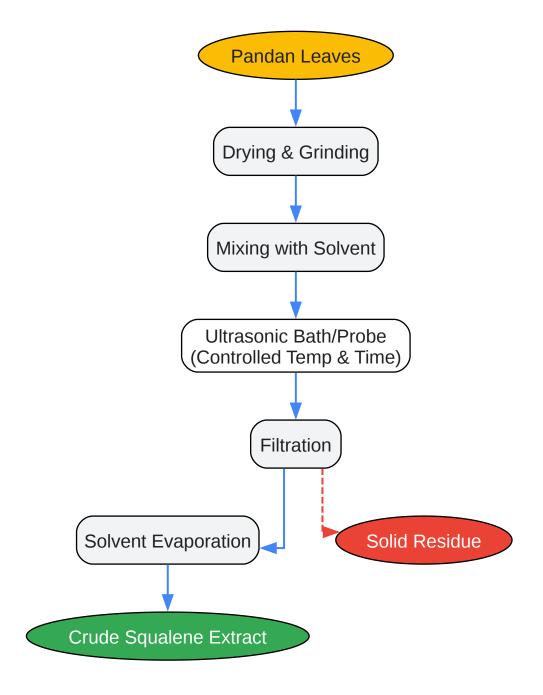




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Caption: Workflow for Microwave-Assisted Extraction (MAE) of **Squalene**.





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Caption: Workflow for Ultrasound-Assisted Extraction (UAE) of **Squalene**.

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